

BIBR1532 Stock Solution Preparation

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Compound Focus: Bibr 1532

CAS No.: 321674-73-1

Cat. No.: S548586

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The table below summarizes the fundamental data for preparing a BIBR1532 stock solution.

Property	Description / Value
Molecular Weight	331.36 g/mol [1] [2] [3]
Recommended Solvent	DMSO (Dimethyl Sulfoxide) [1] [4] [3]
Typical Stock Concentration	10 mM (e.g., dissolving in DMSO for a 10 mM solution) [4] [5] [6]
Solubility in DMSO	33.14 mg/mL (100 mM) [1] or 66 mg/mL (~199 mM) [3]
Solubility in Ethanol	8.28 mg/mL (25 mM) [1] or 16 mg/mL [3]
Solubility in Water	Insoluble [3]
Storage	Store at room temperature (RT); aliquots stored at -80°C are stable for extended periods [1] [4]

Preparation Protocol: A standard protocol used in research is to dissolve BIBR1532 in DMSO to create a **10 mM stock solution**, which is then aliquoted and stored at **-80°C** to maintain stability [4]. Before use, an aliquot is thawed and diluted to the desired working concentration in cell culture medium. The final

concentration of DMSO in cell culture experiments should be kept low (typically $\leq 0.1\%$) to avoid cytotoxicity.

Biological Activity and Research Applications

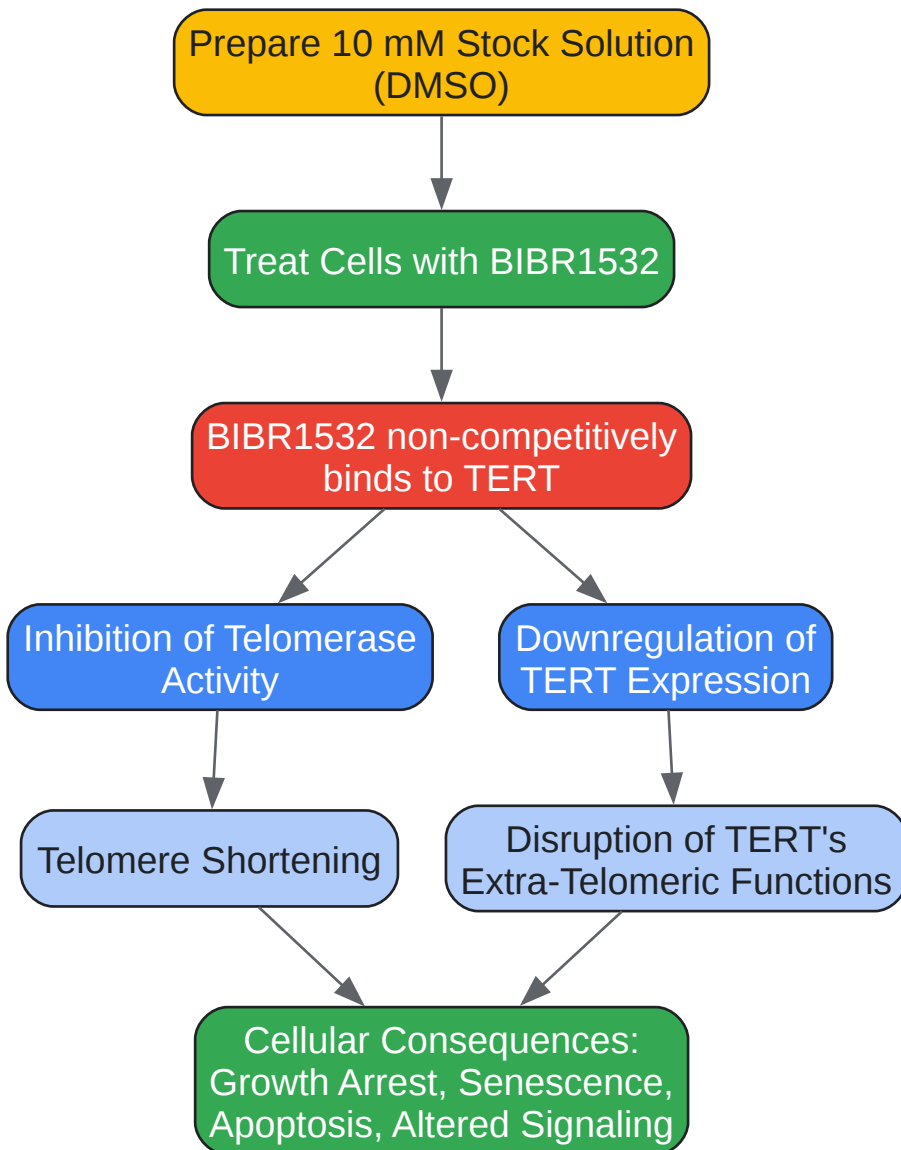
BIBR1532 is a potent and selective non-nucleosidic inhibitor of telomerase. The table below outlines its core mechanism and observed effects in various cancer models.

Aspect	Details
Mechanism of Action	Potent, selective, and non-competitive telomerase inhibitor ; binds to the active site of the telomerase reverse transcriptase (TERT) subunit [2] [3] [7].
IC₅₀ (Cell-Free Assay)	100 nM [2] [3]
Cellular Effects	Induces telomere shortening, leading to growth arrest, replicative senescence, and apoptosis in cancer cells after a lag period [1] [4]. Also downregulates TERT expression and disrupts its extra-telomeric functions [4].

| **Reported Working Concentrations** | • **Feline OSCC cells:** 25, 50, 100 μM for 48h [4] • **Pancreatic cancer cells:** 80 μM for 3-7 days [5] • **NSCLC cells (H460):** 20 μM [6] • **NSCLC cells (A549):** 40 μM [6] • **In vitro (various lines):** 2.5 μM for long-term effects on colony formation [2] [3] | | **Key Research Findings** | • Enhances radiosensitivity in Non-Small Cell Lung Cancer (NSCLC) [6] [8]. • Promotes anti-tumor immunity by activating the cGAS-STING pathway when combined with radiotherapy [6]. • Shows synergistic antitumor activity with chemotherapeutic drugs (e.g., cisplatin, doxorubicin) [7]. • Depletes cancer stem cells (CSCs) in pancreatic cancer models [5]. |

Experimental Workflow and Mechanism of Action

The following diagram illustrates a typical workflow for using BIBR1532 in a cell-based experiment and its primary mechanism of action.



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Important Considerations for Researchers

- **Cytotoxicity:** BIBR1532 can exhibit direct, dose-dependent cytotoxicity at relatively high concentrations (e.g., tens of micromolar) in some cancer cell lines [2] [8]. However, many studies focus on its long-term, telomere-length-dependent effects at lower, non-toxic doses [8].
- **Delayed Effect:** The classical telomere-shortening effect of telomerase inhibition requires multiple cell divisions to manifest. The timing for observing growth arrest or senescence is cell line-specific and depends on initial telomere length [1].
- **Combination Therapy:** BIBR1532 shows significant promise as an adjuvant. Research indicates it can sensitize cancer cells to radiotherapy [6] [8] and various chemotherapeutic agents like cisplatin

and doxorubicin, often through synergistic interactions [7].

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